

# handling and storage precautions for methyl 2-bromo-2-methylpropanoate

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## Compound of Interest

Compound Name:	methyl 2-bromo-2-methylpropanoate
Cat. No.:	B1346958

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## An In-Depth Technical Guide to the Safe Handling and Storage of **Methyl 2-Bromo-2-Methylpropanoate**

This guide provides a comprehensive overview of the essential precautions and protocols for the safe handling and storage of **Methyl 2-Bromo-2-Methylpropanoate** (CAS No: 23426-63-3). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical safety data with practical, field-proven insights to ensure a secure laboratory environment. The causality behind each recommendation is explained to foster a deeper understanding of the material's hazards and the necessary control measures.

## Compound Profile and Physicochemical Properties

**Methyl 2-bromo-2-methylpropanoate**, also known as Methyl  $\alpha$ -bromoisobutyrate, is a valuable reagent in organic synthesis, notably as an initiator in Atom Transfer Radical Polymerization (ATRP).<sup>[1]</sup> Its utility, however, is matched by its hazardous properties, which necessitate meticulous handling and storage protocols. Understanding its physical and chemical characteristics is the foundation of its safe use.

Table 1: Physicochemical Properties of **Methyl 2-Bromo-2-Methylpropanoate**

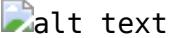
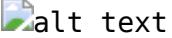
Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> BrO <sub>2</sub>	[1][2]
Molecular Weight	181.03 g/mol	[1][2]
Appearance	Colorless to light yellow clear liquid/oil	[3]
Density	~1.399 g/mL at 20-25°C	[1]
Boiling Point	52°C at 19 Torr	
Flash Point	49°C (120.2°F)	[4]
Vapor Pressure	4.77 mmHg at 25°C	
Solubility	Insoluble in water; Soluble in chloroform and methanol.[4][5]	
Synonyms	Methyl 2-bromoisobutyrate, α-Bromoisobutyric acid methyl ester	[6][7]

The compound's flash point of 49°C classifies it as a flammable liquid, a critical factor that dictates many of the handling and storage requirements described below.[6]

## Hazard Identification and GHS Classification

**Methyl 2-bromo-2-methylpropanoate** is classified as a hazardous substance under the Globally Harmonized System (GHS).[2] Adherence to these classifications is mandatory for ensuring personnel safety and regulatory compliance.

Table 2: GHS Hazard Classification

Pictogram(s)	Signal Word	Hazard Statement(s)
 		H226: Flammable liquid and vapour. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> H315: Causes skin irritation. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> H319: Causes serious eye irritation. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> H335: May cause respiratory irritation. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
	Warning	

These hazards underscore the necessity of avoiding all direct contact, including inhalation of vapors, and preventing ignition of the flammable liquid.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with robust engineering controls and supplemented by appropriate PPE, is essential for mitigating the risks associated with this compound.

### Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate personnel from the hazard.

- Chemical Fume Hood: All handling of **methyl 2-bromo-2-methylpropanoate** must be conducted within a properly functioning chemical fume hood to control vapor inhalation.[\[8\]](#)
- Ventilation: Use only in a well-ventilated area. Local exhaust ventilation is typically required. Ensure ventilation is explosion-proof to prevent ignition of flammable vapors.[\[9\]](#)[\[10\]](#)
- Safety Stations: Facilities must be equipped with easily accessible eyewash stations and safety showers.[\[9\]](#)[\[11\]](#)

### Personal Protective Equipment (PPE): Essential for Direct Handling

PPE provides a critical barrier between the researcher and the chemical. The selection must be based on the specific hazards identified.

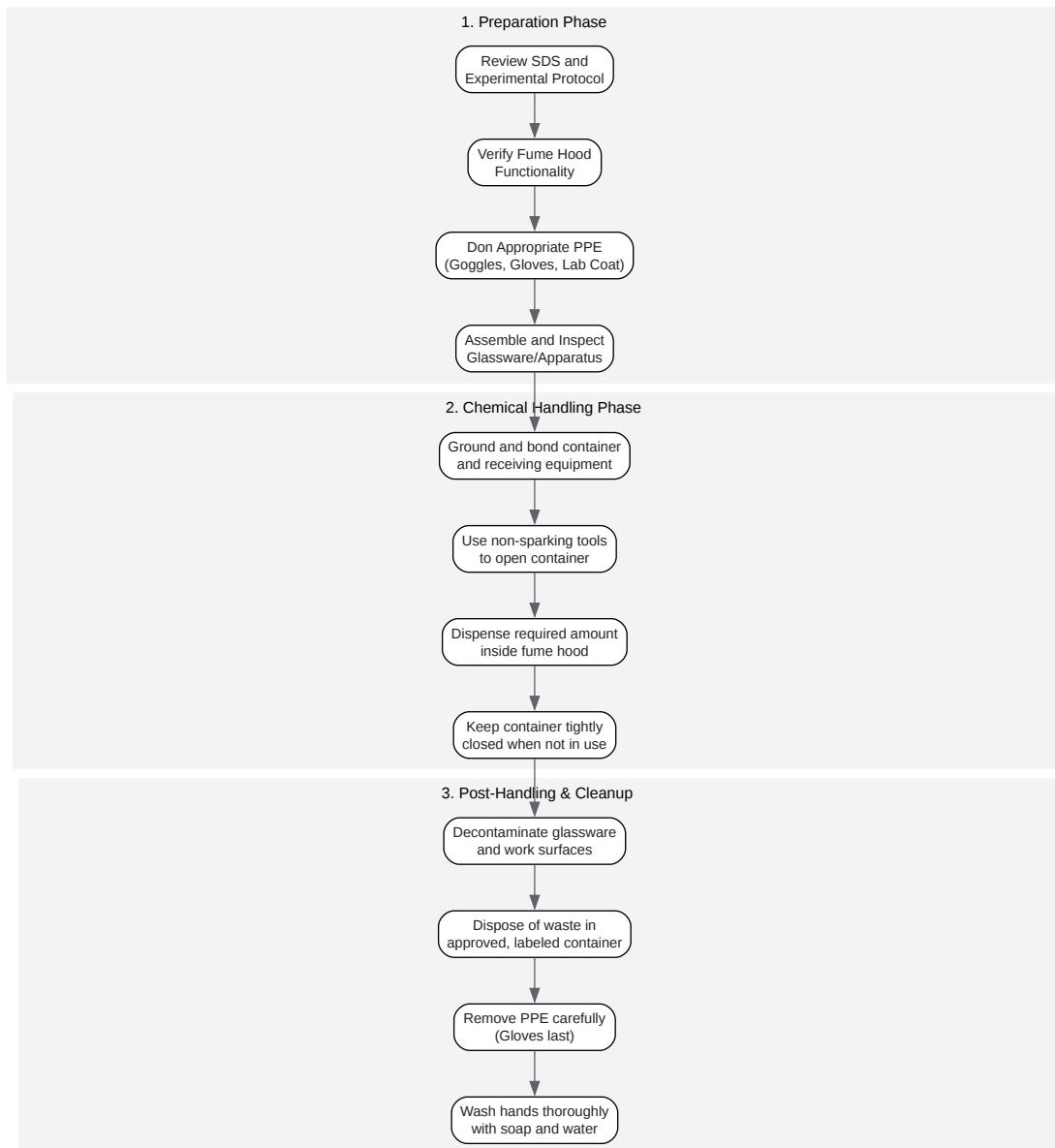
Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection Type	Rationale and Specifications
Eyes/Face	Chemical Safety Goggles & Face Shield	Tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) are mandatory to protect against splashes.[6][9] A face shield should be worn when handling larger quantities.
Hands	Chemical-Impermeable Gloves	Wear nitrile or neoprene gloves.[6] Always inspect gloves for integrity before use and change them immediately if contamination occurs.
Body	Flame-Resistant Lab Coat & Protective Clothing	A flame-resistant lab coat worn over appropriate personal clothing is required.[6] For larger-scale operations or spill response, impervious clothing or a chemical splash suit may be necessary.
Respiratory	Respirator (if needed)	If exposure limits are exceeded or if working outside a fume hood (not recommended), a full-face respirator with an appropriate organic vapor cartridge (e.g., Type A) is required.[9][10] A respiratory protection program that meets OSHA 29 CFR 1910.134 must be followed.[9]

## Safe Handling Protocol

A systematic workflow is crucial for minimizing exposure and preventing accidents. The following protocol outlines the essential steps for handling **methyl 2-bromo-2-methylpropanoate** in a laboratory setting.

## Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Methyl 2-Bromo-2-Methylpropanoate**.

## Key Procedural Steps:

- Preparation: Before any work begins, thoroughly review this guide and the substance's Safety Data Sheet (SDS).[\[12\]](#) Ensure all engineering controls are functional and all necessary PPE is available and in good condition.
- Grounding and Bonding: Because this is a flammable liquid, static electricity can serve as an ignition source.[\[6\]](#)[\[13\]](#) Always ground and bond containers and receiving equipment during transfers to prevent static discharge.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Use of Non-Sparking Tools: Use tools made of non-sparking materials (e.g., brass, bronze) to open containers or for any manipulation that could create a spark.[\[9\]](#)[\[11\]](#)
- Container Management: Keep the container tightly closed when not in use to minimize the release of flammable and irritating vapors.[\[6\]](#)[\[7\]](#)
- Waste Disposal: Dispose of waste and empty containers in accordance with all local, regional, and national regulations.[\[6\]](#) Label waste containers clearly.

## Storage Requirements

Proper storage is critical for maintaining chemical stability and preventing hazardous situations like fires or the release of toxic fumes.

Table 4: Storage Conditions Summary

Parameter	Requirement	Rationale & Source(s)
Temperature	Store in a cool, well-ventilated place.[6][13] Recommended: 2-8°C.[14]	Prevents buildup of vapor pressure and reduces flammability risk.
Atmosphere	Store under an inert gas (e.g., nitrogen or argon).[14]	The compound may be sensitive to air or moisture over time.
Ignition Sources	Store in a "Flammables Area" away from heat, sparks, open flames, and other ignition sources.[6][9]	The vapor is flammable and can travel a considerable distance to an ignition source.
Container	Keep container tightly closed in a dry place.[6][13]	Prevents vapor escape and contamination.
Incompatibilities	Strong oxidizing agents, acids, and bases.[5][15]	Contact with these materials can lead to violent reactions or decomposition.

## Emergency Procedures

Despite all precautions, accidents can happen. Being prepared with clear, actionable emergency protocols is a non-negotiable aspect of laboratory safety.

## First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[3]
- Skin Contact: Take off immediately all contaminated clothing.[6] Flush skin with plenty of water and soap for at least 15 minutes. Seek medical attention if irritation develops or persists.[6]

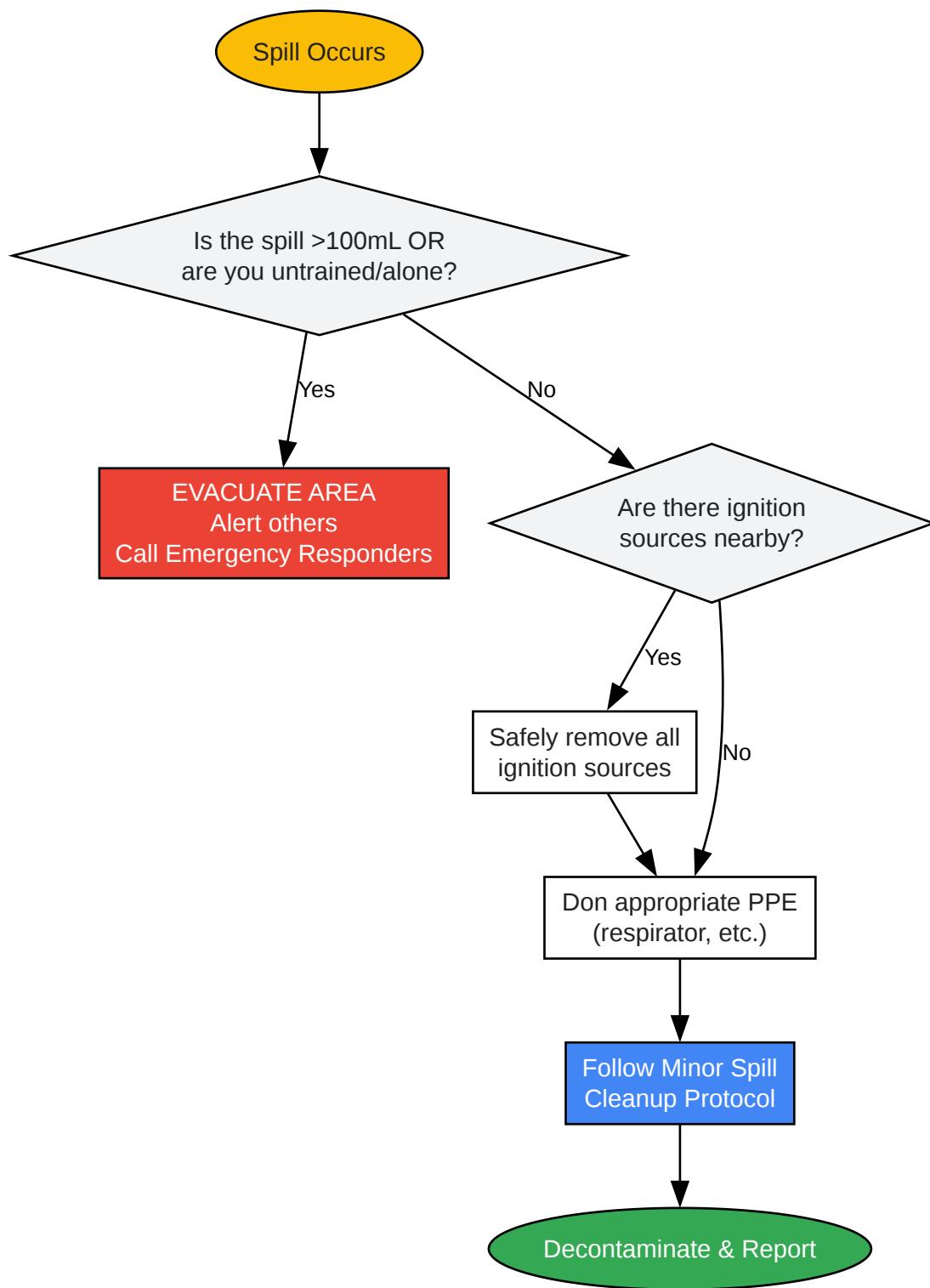
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[6] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[13] Rinse mouth with water. Never give anything by mouth to an unconscious person.[13] Seek immediate medical attention.

## Spill Response Protocol (Minor Spill)

This protocol is for small spills (<100 mL) that can be safely managed by trained laboratory personnel. For major spills, evacuate the area and contact emergency responders.

- Alert Personnel: Alert others in the immediate area of the spill.
- Remove Ignition Sources: Immediately turn off all nearby ignition sources (burners, hot plates, equipment).[9]
- Ventilate the Area: Ensure the fume hood is operating at maximum capacity.
- Don Additional PPE: Wear a respirator, chemical splash suit, and double-glove if not already doing so.
- Contain and Absorb: Contain the spill with an inert absorbent material like vermiculite, sand, or earth.[9] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Collect Residue: Using non-sparking tools, carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[11]
- Decontaminate: Wipe the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.[6]

## Decision Tree for Spill Response

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Caption: Decision-making guide for responding to a chemical spill.

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